

2-Isobutoxyacetic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Isobutoxyacetic acid

Cat. No.: B1272503

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **2-Isobutoxyacetic acid**. The following sections detail the physical and chemical properties, hazard identification, handling and storage procedures, emergency protocols, and waste disposal of this compound. This document is intended to supplement, not replace, institutional safety protocols and Safety Data Sheets (SDS).

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Isobutoxyacetic acid** is presented in Table 1. This data is essential for understanding the behavior of the chemical under various laboratory conditions.

Table 1: Physical and Chemical Properties of **2-Isobutoxyacetic Acid**

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₃	[1][2]
Molecular Weight	132.16 g/mol	[3]
CAS Number	24133-46-8	[1][2][3][4]
Appearance	Solid	
Density	1.024 g/cm ³	[1][2][3]
Boiling Point	230.8 °C at 760 mmHg	[1][2][3]
Melting Point	32.31 °C (Predicted)	[3]
Flash Point	93 °C	[1][2][3]
Vapor Pressure	0.0228 mmHg at 25 °C	[1][2]
SMILES String	CC(C)COCC(O)=O	
InChI Key	RJZXMJIGAJFDRS- UHFFFAOYSA-N	

Hazard Identification and Toxicological Profile

2-Isobutoxyacetic acid is classified as an irritant. The primary hazards are associated with eye, skin, and respiratory system irritation.[3] While specific LD50 and LC50 data for **2-Isobutoxyacetic acid** are not readily available, the Globally Harmonized System (GHS) classifications indicate its potential for causing serious eye irritation.

Table 2: GHS Hazard Information

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statements	Source
Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
Skin Irritation	-	-	R38: Irritating to skin.	S36/37/39: Wear suitable protective clothing, gloves and eye/face protection.	[3]
Respiratory Irritation	-	-	R37: Irritating to respiratory system.	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.	[3]

Note: The toxicological properties of this substance have not been fully investigated.[5] Much of the available toxicological data relates to the similar compound, 2-Butoxyacetic acid, which is known to cause hematotoxicity.[6][7] However, direct extrapolation of these effects to **2-Isobutoxyacetic acid** is not appropriate without specific studies.

Experimental Protocols and Handling

Due to the lack of specific experimental safety protocols for **2-Isobutoxyacetic acid** in the searched literature, the following guidelines are based on general best practices for handling corrosive and irritant organic acids.

Engineering Controls

- Work with **2-Isobutoxyacetic acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8]

Personal Protective Equipment (PPE)

A risk assessment should be conducted for each specific procedure. However, as a minimum, the following PPE is recommended:

- Eye and Face Protection: Chemical safety goggles or a face shield.
- Skin Protection: Chemically resistant gloves (e.g., nitrile, neoprene). Lab coat and closed-toe shoes are mandatory.
- Respiratory Protection: If working outside of a fume hood or if aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

General Handling Procedures

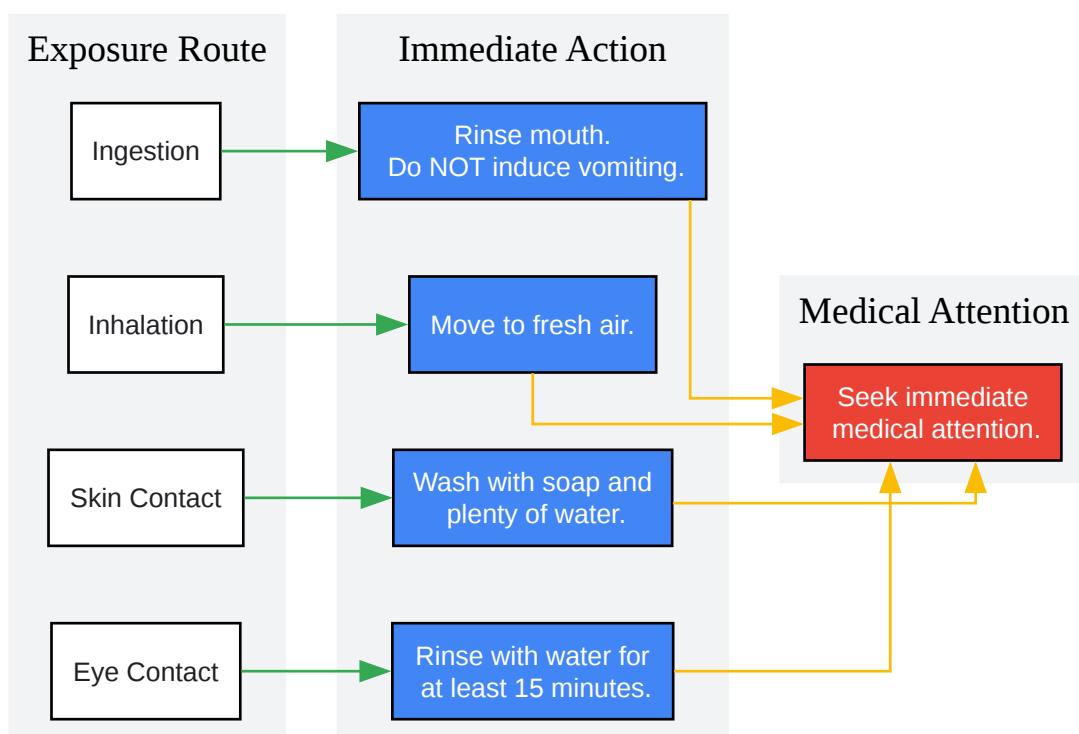
- Avoid contact with eyes, skin, and clothing.
- Do not breathe dust, vapor, mist, or gas.

- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[8]

Emergency Procedures

First Aid Measures

The following diagram outlines the initial response to an exposure to **2-Isobutoxyacetic acid**.



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Caption: First aid procedures for **2-Isobutoxyacetic acid** exposure.

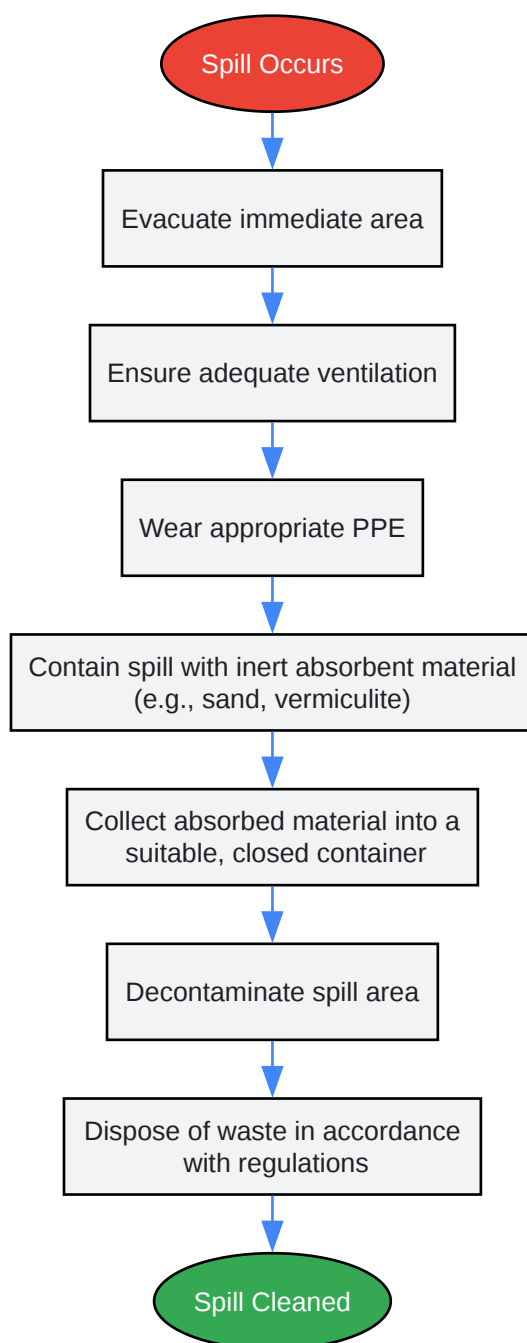
Fire Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[8]

- Specific Hazards: Hazardous decomposition products include carbon monoxide and carbon dioxide.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Accidental Release Measures

The logical workflow for handling a spill of **2-Isobutoxyacetic acid** is depicted below.



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Caption: Workflow for handling a **2-Isobutoxyacetic acid** spill.

Stability and Reactivity

- Chemical Stability: Stable under normal storage conditions.[8]
- Conditions to Avoid: Incompatible materials and excess heat.[5]

- Incompatible Materials: Strong oxidizing agents.[8]
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide.[8]

Disposal Considerations

Waste material should be disposed of in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety guide. Always refer to the Safety Data Sheet (SDS) provided by the manufacturer and follow all institutional safety protocols.

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